A Comprehensive Spectroscopic Guide to 3-Bromo-2-formylpyridine

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Compound of Interest

Compound Name:	*3-Bromo-2-formylpyridine*
CAS No.:	*405174-97-2*
Cat. No.:	*B112598*

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Introduction

3-Bromo-2-formylpyridine, with the chemical formula C_6H_4BrNO, is a key building block in the synthesis of a variety of pharmaceutical and agrochemical compounds.[1][2] Its utility stems from the reactive aldehyde group and the bromine-substituted pyridine ring, which allow for a diverse range of chemical transformations. Accurate and comprehensive characterization of this compound is paramount for ensuring the purity, identity, and quality of downstream products. This guide provides a detailed overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Bromo-2-formylpyridine**, alongside practical, field-proven protocols for data acquisition.

Molecular Structure and Spectroscopic Correlation

The structural features of **3-Bromo-2-formylpyridine** directly influence its spectroscopic signatures. The pyridine ring constitutes an aromatic system, while the aldehyde and bromo substituents introduce specific electronic effects that are observable in its spectra.

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Caption: Molecular structure of **3-Bromo-2-formylpyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3-Bromo-2-formylpyridine**, both ^{1}H and ^{13}C NMR provide critical information for structural confirmation.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **3-Bromo-2-formylpyridine** is expected to show three distinct signals in the aromatic region and one signal for the aldehyde proton. The electron-withdrawing nature of the aldehyde group and the nitrogen atom, along with the inductive effect of the bromine atom, will cause the pyridine protons to resonate at relatively downfield chemical shifts.

Predicted ^{1}H NMR Data (in $CDCl_3$):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10.1	s	1H	-CHO
~8.7	dd	1H	H-6
~8.1	dd	1H	H-4
~7.5	dd	1H	H-5

Causality Behind Predicted Shifts:

- The aldehyde proton is highly deshielded due to the electronegativity of the oxygen atom and the anisotropic effect of the carbonyl group, hence its downfield shift.
- H-6 is adjacent to the electronegative nitrogen atom, resulting in a significant downfield shift.
- H-4 is also influenced by the nitrogen and the bromine atom, leading to a downfield shift.
- H-5 is expected to be the most upfield of the aromatic protons.

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^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum of **3-Bromo-2-formylpyridine** is predicted to show six distinct signals, one for each carbon atom in the molecule.

Predicted ^{13}C NMR Data (in $CDCl_3$):

Chemical Shift (δ, ppm)	Assignment
~190	C=O (aldehyde)
~153	C-2
~151	C-6
~140	C-4
~128	C-5
~122	C-3

Expert Insights: The chemical shifts of the carbon atoms are influenced by their hybridization and electronic environment. The carbonyl carbon of the aldehyde is significantly deshielded and appears at a very low field. The carbon atom bearing the bromine (C-3) is expected to be shielded relative to the other pyridine carbons due to the "heavy atom effect" of bromine.

Experimental Protocol: NMR Data Acquisition

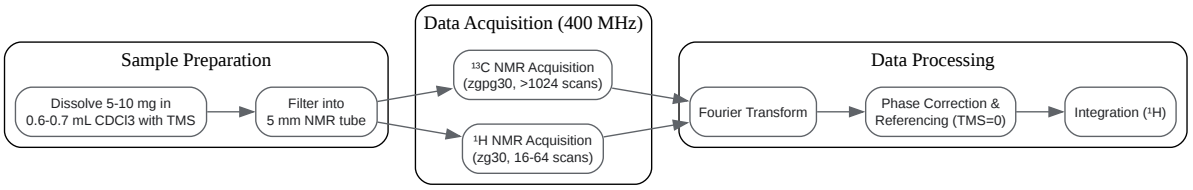
A standardized protocol ensures reproducibility and high-quality data.

- Sample Preparation:
  - Dissolve 5-10 mg of **3-Bromo-2-formylpyridine** in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$).[3][4][5][6]
  - The solvent should contain tetramethylsilane (TMS) as an internal standard (0 ppm).
  - Filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.[4][5]

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- Instrument Parameters (for a 400 MHz spectrometer):
  - ^{1}H NMR:
    - Pulse Program: Standard single-pulse (zg30).
    - Number of Scans: 16-64.
    - Relaxation Delay: 1-2 seconds.
    - Acquisition Time: 3-4 seconds.
    - Spectral Width: -2 to 12 ppm.
  - ^{13}C NMR:
    - Pulse Program: Proton-decoupled single-pulse with NOE (zgpg30).
    - Number of Scans: 1024 or more, depending on concentration.
    - Relaxation Delay: 2 seconds.
    - Spectral Width: 0 to 220 ppm.
- Data Processing:
  - Apply a Fourier transform to the acquired Free Induction Decay (FID).
  - Phase the spectrum and reference the TMS peak to 0 ppm.
  - Integrate the peaks in the ^{1}H NMR spectrum.

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Caption: Standard workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
~3050-3100	Medium	Aromatic C-H stretch
~1700-1720	Strong	C=O stretch (aldehyde)
~1550-1600	Medium-Strong	C=C and C=N ring stretching
~1100-1200	Medium	C-C stretch
~600-700	Strong	C-Br stretch

Authoritative Grounding: The strong absorption band in the region of 1700-1720 cm^{-1} is a definitive indicator of the carbonyl group in the aldehyde. The presence of aromatic C-H stretching above 3000 cm^{-1} and the C=C/C=N ring stretching vibrations confirm the pyridine ring.

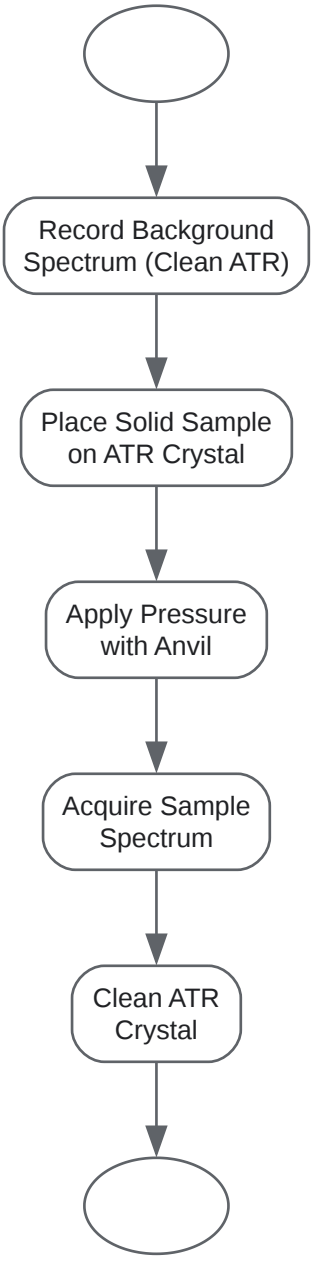
Experimental Protocol: FTIR-ATR Data Acquisition

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Attenuated Total Reflectance (ATR) is a common and convenient sampling technique for solid samples.[7]

- Background Spectrum:
  - Ensure the ATR crystal is clean.
  - Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.[8][9]
- Sample Analysis:
  - Place a small amount of solid **3-Bromo-2-formylpyridine** onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
  - Acquire the sample spectrum.
- Cleaning:
  - Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

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Caption: Workflow for FTIR-ATR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Predicted Mass Spectrum Data (Electron Ionization - EI):

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m/z (mass-to-charge ratio)	Predicted Fragment	Significance
185/187	$[C_6H_4BrNO]^+$	Molecular ion peak (M^+) with isotopic pattern for Br
184/186	$[M-H]^+$	Loss of a hydrogen atom
156/158	$[M-CHO]^+$	Loss of the formyl group
106	$[M-Br]^+$	Loss of a bromine atom
78	$[C_5H_4N]^+$	Pyridine ring fragment

Trustworthiness of the Protocol: The presence of two peaks of nearly equal intensity separated by two mass units (e.g., 185 and 187) is a characteristic isotopic signature for a compound containing one bromine atom (^{79}Br and ^{81}Br isotopes). This provides a self-validating system for confirming the presence of bromine.

Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Introduction:
  - The sample can be introduced directly via a solids probe or, more commonly, via a gas chromatograph (GC-MS) for separation prior to analysis.[1]
- Ionization:
  - Electron Ionization (EI) at 70 eV is a standard method for generating fragment ions and creating a library-searchable spectrum.
- Mass Analysis:
  - A quadrupole or time-of-flight (TOF) mass analyzer separates the ions based on their mass-to-charge ratio.[10]
- Detection:

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- An electron multiplier detects the ions, and the signal is processed to generate the mass spectrum.

Summary of Spectroscopic Data

Technique	Key Features and Expected Values
^{1}H NMR	Aldehyde proton (~10.1 ppm), three aromatic protons (~7.5-8.7 ppm).
^{13}C NMR	Carbonyl carbon (~190 ppm), five aromatic carbons (~122-153 ppm).
IR	Strong C=O stretch (~1700-1720 cm^{-1}), C-Br stretch (~600-700 cm^{-1}).
MS (EI)	Molecular ion peak at m/z 185/187, characteristic loss of CHO and Br.

Conclusion

This guide provides a comprehensive overview of the expected spectroscopic data for **3-Bromo-2-formylpyridine**, grounded in established scientific principles. The detailed protocols for NMR, IR, and MS analysis offer a framework for obtaining high-quality, reproducible data. While the spectral data presented here are based on predictions and analysis of similar structures, they provide a robust starting point for the characterization and quality control of this important chemical compound in a research and development setting. Experimental verification of these data is strongly recommended for definitive structural confirmation.

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